

Shizukaol G for Drug Discovery Screening Programs: Application Notes and Protocols

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Compound of Interest

Compound Name:	Shizukaol G
Cat. No.:	B15594978

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Introduction

Shizukaol G is a dimeric sesquiterpene belonging to the lindenane class of natural products, which are characteristic constituents of plants from the Chloranthaceae family. While direct biological activity and quantitative data for **Shizukaol G** are not extensively available in current scientific literature, its structural similarity to other well-studied shizukaol compounds, such as Shizukaol A, B, and D, suggests its potential as a valuable candidate for drug discovery screening programs. This document provides proposed application notes and detailed protocols for screening **Shizukaol G**, based on the established biological activities of its close analogs. The primary activities of related shizukaols are centered around anti-inflammatory and anti-cancer effects, mediated through the modulation of key cellular signaling pathways.

Proposed Biological Activities for Screening

Based on the activities of its analogs, **Shizukaol G** is a promising candidate for screening in the following areas:

- Anti-Inflammatory Activity: Shizukaol A and B have demonstrated potent anti-inflammatory effects by inhibiting the production of inflammatory mediators.[\[1\]](#)
- Anti-Cancer Activity: Shizukaol D has been shown to repress the growth of human liver cancer cells by modulating the Wnt signaling pathway.[\[2\]](#)

- Metabolic Regulation: Shizukaol D has also been found to activate AMP-activated protein kinase (AMPK), a key regulator of cellular energy metabolism.[3]

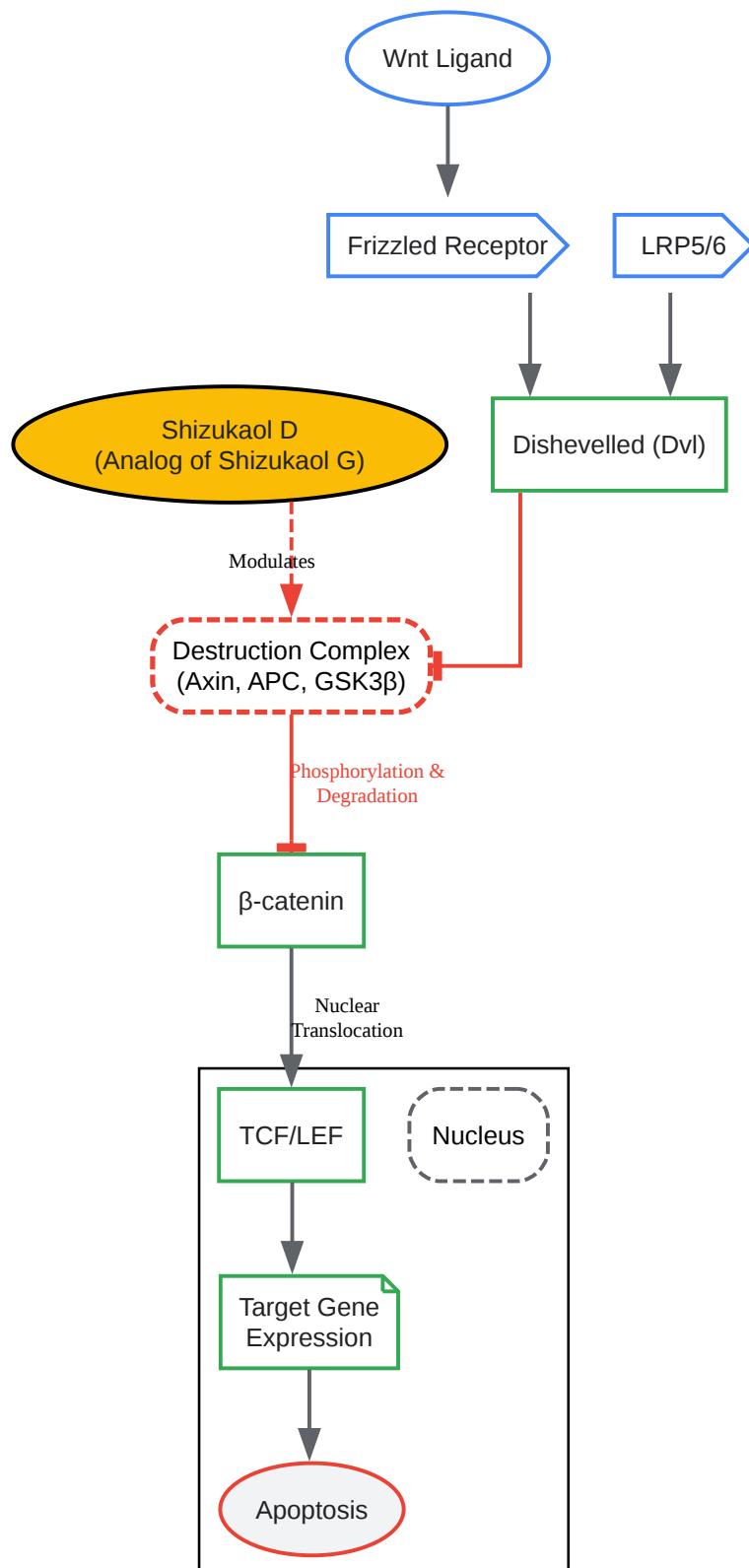
Quantitative Data Summary of Shizukaol Analogs

The following table summarizes the reported quantitative data for Shizukaol A, B, and D, providing a reference for expected potency and assay concentration ranges when screening **Shizukaol G**.

Compound	Target/Assay	Cell Line	IC50 / EC50	Reference
Shizukaol A	Nitric Oxide (NO) Production	RAW 264.7	$13.79 \pm 1.11 \mu\text{M}$	Not explicitly cited
Shizukaol B	Nitric Oxide (NO) Production	BV2 Microglia	Concentration-dependent suppression	[1]
iNOS and COX-2 Expression	BV2 Microglia	Concentration-dependent suppression	[1]	
Shizukaol D	Growth Inhibition	Liver Cancer Cells	Dose- and time-dependent	[2]
AMPK Activation	HepG2	Activation observed at various doses (up to 50 μM)	[3]	

Experimental Workflows and Signaling Pathways

The following diagrams illustrate a general experimental workflow for screening **Shizukaol G** and a key signaling pathway modulated by its analogs.



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References

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- 3. Shizukaol D Isolated from Chloranthus japonicas Inhibits AMPK-Dependent Lipid Content in Hepatic Cells by Inducing Mitochondrial Dysfunction - PMC [pmc.ncbi.nlm.nih.gov]
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